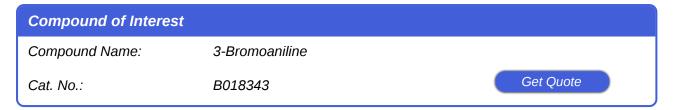


A Comprehensive Technical Guide to the Safe Handling of 3-Bromoaniline

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **3-bromoaniline** (CAS No. 591-19-5). The information is compiled and presented to meet the needs of laboratory and research professionals, with a focus on data presentation, safe handling protocols, and emergency preparedness.

Section 1: Chemical and Physical Properties

3-Bromoaniline is an off-white to light brown crystalline solid or a yellow-orange liquid.[1][2] It is slightly soluble in water but soluble in organic solvents like ethanol, ether, and chloroform.[1] A summary of its key physical and chemical properties is presented in Table 1.



Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ BrN	[1]
Molecular Weight	172.02 g/mol	[3][4]
Appearance	Off-white to light brown crystalline solid or yellow-orange liquid	[1][5]
Melting Point	15 - 18 °C (59 - 64.4 °F)	[6]
Boiling Point	251 - 253 °C (483.8 - 487.4 °F)	[7][5]
Flash Point	230 °C (446 °F)	[2][5][8]
Density	1.580 g/mL at 25 °C	[7][5]
Vapor Pressure	No data available	[5]
Solubility	Slightly soluble in water; soluble in organic solvents	
Autoignition Temperature	No information available	[8]

Section 2: Toxicological Data and Hazard Identification

3-Bromoaniline is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.[2][8][9] It causes skin and serious eye irritation and may cause respiratory irritation.[2][8][9] Prolonged exposure may have carcinogenic effects.[1] One of the significant toxicological concerns is its potential to cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen.[3]

A summary of the available toxicological data is presented in Table 2.



Toxicity Data	Value	Species	Route	Reference(s)
GHS Classification	Acute Toxicity, Oral (Category 4), Acute Toxicity, Dermal (Category 4), Acute Toxicity, Inhalation (Category 4), Skin Corrosion/Irritatio n (Category 2), Serious Eye Damage/Eye Irritation (Category 2), Specific target organ toxicity - single exposure (Category 3), Respiratory system	N/A	N/A	[2][8][9]
LDLo (Lowest published lethal dose)	140 mg/kg	Rat	Intraperitoneal	[10]



No component of this product present at levels greater than or equal to 0.1% is

Carcinogenicity identified as N/A N/A [9][11] probable, possible or confirmed human carcinogen by IARC.

Note on Experimental Protocols

While the toxicological data presented are from established safety data sheets and databases, the detailed experimental protocols for these specific studies on **3-bromoaniline** are not publicly available in the searched resources. The LDLo value is cited from the Registry of Toxic Effects of Chemical Substances (RTECS) with a reference to the publication "Toxicologist," but the full study methodology is not provided.[10] The GHS classifications for skin and eye irritation are likely based on standardized tests such as those outlined by the Organisation for Economic Co-operation and Development (OECD). These typically involve applying the substance to the skin or eyes of laboratory animals (like rabbits) and observing the effects over a set period. However, the specific reports for **3-bromoaniline** are not accessible.

Section 3: Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are critical to minimizing exposure risks.

Engineering Controls

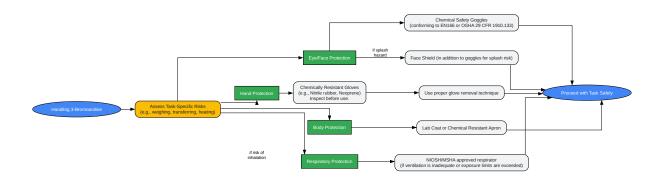
 Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of vapors or dust.[1][9]



• Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][5]

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE selection process when handling **3-bromoaniline**.



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Caption: Personal Protective Equipment (PPE) selection workflow for handling **3-bromoaniline**.



Hygiene Measures

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[8][9]
- Remove and wash contaminated clothing before reuse.[8]
- Avoid contact with skin, eyes, and clothing.[2][11]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[2][8]

Section 4: Storage and Disposal

Proper storage and disposal are crucial for maintaining a safe laboratory environment.

Storage

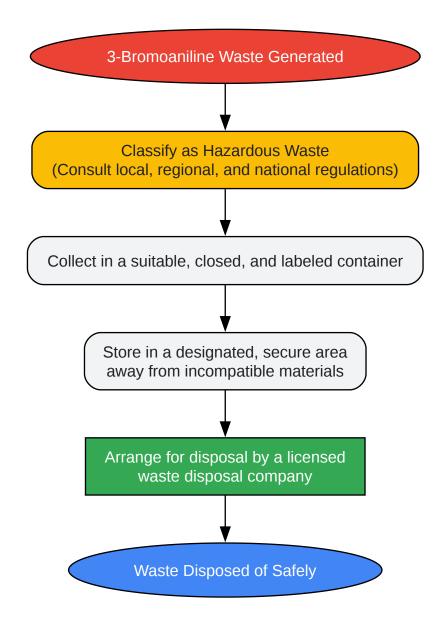
- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed.[2][8]
- Store away from incompatible materials such as acids, acid anhydrides, acid chlorides, and chloroformates.[2][5]
- Keep away from heat, sparks, and flame.[2][5]

Disposal

- Dispose of contents and container to an approved waste disposal plant. [2][8]
- Chemical waste generators must determine whether a discarded chemical is classified as a
 hazardous waste and consult local, regional, and national hazardous waste regulations to
 ensure complete and accurate classification.[2][8]
- Do not let the product enter drains.[9][11]

The following diagram outlines the general waste disposal workflow.





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Caption: Waste disposal workflow for **3-bromoaniline**.

Section 5: Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.

First-Aid Measures



Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[8][9][11]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Consult a physician.	[8][9][11]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Consult a physician.	[8][9][11]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.	[8][9][11]

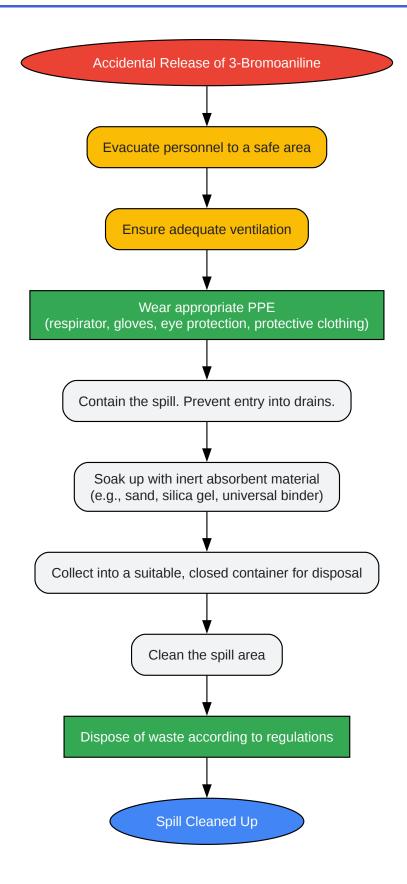
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][11]
- Specific Hazards: Combustible material. Vapors may form an explosive mixture with air.[8] Hazardous combustion products include nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and hydrogen halides.[2][8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][9]

Accidental Release Measures

The following diagram illustrates the workflow for responding to an accidental spill of **3-bromoaniline**.





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Caption: Workflow for responding to an accidental release of **3-bromoaniline**.



By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can safely handle **3-bromoaniline**, minimizing risks to themselves and the environment. Always refer to the most current Safety Data Sheet (SDS) from your supplier for the most up-to-date information.

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